

# Preventing Naphthalene-d8 peak tailing in gas chromatography

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## Compound of Interest

Compound Name: Naphthalene-d8

Cat. No.: B043038

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## Technical Support Center: Gas Chromatography

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding peak tailing of **Naphthalene-d8** in gas chromatography (GC) analysis.

## Troubleshooting Guides

Issue: My **Naphthalene-d8** peak is tailing.

Peak tailing for **Naphthalene-d8**, a common internal standard in Polycyclic Aromatic Hydrocarbon (PAH) analysis, can compromise resolution and lead to inaccurate quantification. [1] This guide will walk you through a systematic approach to identify and resolve the root cause of this issue.

### Step 1: Initial Assessment - All Peaks or Just **Naphthalene-d8**?

First, examine your chromatogram to determine the extent of the tailing issue.

- If all peaks, including the solvent peak, are tailing: The problem is likely related to the physical setup of your GC system. Proceed to the "System-Wide Peak Tailing" section.
- If only the **Naphthalene-d8** peak or a subset of PAH peaks are tailing: This suggests a chemical interaction or an issue specific to the analyte's properties. Proceed to the "Analyte-Specific Peak Tailing" section.

## Troubleshooting System-Wide Peak Tailing

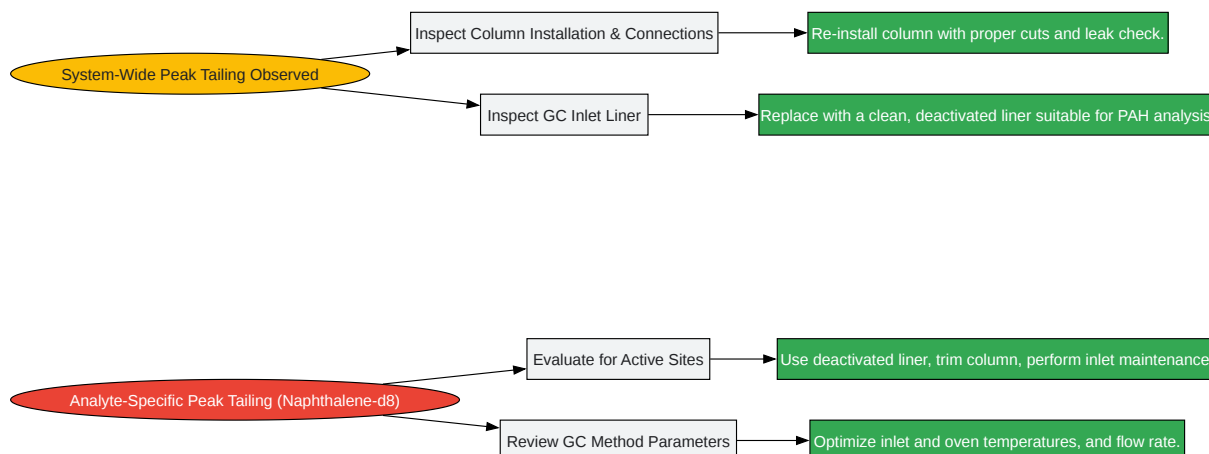
System-wide peak tailing is often caused by disruptions in the carrier gas flow path.

### 1. Check Column Installation and Connections:

- **Improper Column Installation:** An improperly seated column in the inlet or detector can create unswept (dead) volumes, leading to peak tailing.[\[1\]](#) Ensure the column is installed at the correct depth according to your instrument manufacturer's guidelines.
- **Poor Column Cuts:** A jagged or uneven column cut can create turbulence in the flow path.[\[1\]](#) Always use a high-quality ceramic scoring wafer or a specialized tool to ensure a clean, square cut.
- **Leaks:** Leaks at the inlet or detector fittings can disrupt the carrier gas flow and introduce contaminants. Use an electronic leak detector to check all connections.

### 2. Inspect the GC Inlet Liner:

- **Contamination:** A dirty liner can be a source of active sites, causing peak tailing.[\[2\]](#) Non-volatile residues from previous injections can accumulate and interact with analytes.
- **Incorrect Liner Type:** For splitless injections, which are common for trace PAH analysis, using a liner designed for split injections can result in poor sample transfer and peak tailing. An Agilent Universal Low Pressure Drop liner with glass wool is a recommended choice for PAH analysis.[\[3\]](#)



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## References

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